

# 2,6-Dimethylcyclohexanone: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2,6-Dimethylcyclohexanone

Cat. No.: B152311

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **2,6-Dimethylcyclohexanone**. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical compound safely in a laboratory and industrial setting. This guide details physical and chemical properties, toxicological data, personal protective equipment protocols, and emergency procedures.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2,6-Dimethylcyclohexanone** is fundamental to its safe handling. This data is crucial for designing experiments, setting up appropriate storage conditions, and planning emergency responses.

Property	Value	Source
Molecular Formula	C8H14O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	126.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Light yellow liquid	<a href="#">[1]</a>
Odor	Odorless	<a href="#">[1]</a>
Boiling Point	174 - 176 °C (345.2 - 348.8 °F) at 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	51 °C (123.8 °F)	<a href="#">[1]</a> <a href="#">[5]</a>
Specific Gravity	0.910 - 0.920	<a href="#">[1]</a> <a href="#">[6]</a>
Vapor Density	4.35	<a href="#">[1]</a>
Solubility	No information available	<a href="#">[1]</a>

## Toxicological Information

While the toxicological properties of **2,6-Dimethylcyclohexanone** have not been fully investigated, available data and information on similar compounds, such as alkyl cyclic ketones, suggest a profile of low acute toxicity.[\[5\]](#)[\[7\]](#) However, it is crucial to handle the compound with care as it may cause irritation and other health effects.

Hazard	Description	Source
Eye Contact	May cause eye irritation, chemical conjunctivitis, and corneal damage.	<a href="#">[5]</a>
Skin Contact	May cause irritation and dermatitis. May cause cyanosis of the extremities.	<a href="#">[5]</a>
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. Ingestion of large amounts may cause CNS depression.	<a href="#">[5]</a>
Inhalation	May cause respiratory tract irritation. Vapors may cause dizziness or suffocation and a burning sensation in the chest. Aspiration may lead to pulmonary edema.	<a href="#">[5]</a>
Chronic Exposure	No information found.	<a href="#">[5]</a>
Carcinogenicity	No information available.	<a href="#">[1]</a>
Teratogenicity	No information available.	<a href="#">[1]</a>

## Hazard Identification and Classification

2,6-Dimethylcyclohexanone is classified as a flammable liquid and vapor.[\[1\]](#)[\[2\]](#)

Hazard Class	Category	GHS Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor

## Experimental Protocols for Safety Assessment

To ensure the safe use of **2,6-Dimethylcyclohexanone**, a series of standardized toxicological and safety tests should be performed. The following are representative experimental protocols based on OECD guidelines, which are internationally recognized standards for chemical safety testing.[\[5\]](#)

## Acute Oral Toxicity - Up-and-Down Procedure (UDP) (Based on OECD Guideline 425)

Objective: To determine the acute oral toxicity (LD50) of **2,6-Dimethylcyclohexanone**.

Methodology:

- Test Animals: Healthy, young adult rodents (e.g., rats or mice), typically females as they are often slightly more sensitive.[\[4\]](#)
- Housing and Feeding: Animals are housed in standard conditions with controlled temperature, humidity, and light cycle. They have access to standard laboratory diet and water.
- Dose Administration: A single animal is dosed with the test substance via oral gavage. The starting dose is selected based on available information, and if none is available, a default starting dose is used.[\[4\]](#)
- Observation Period: The animal is observed for signs of toxicity and mortality for up to 14 days.
- Sequential Dosing: Subsequent animals are dosed one at a time at intervals of at least 48 hours. The dose for each subsequent animal is adjusted up or down by a constant factor depending on the outcome for the previous animal (survival or death).[\[4\]](#)
- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the pattern of survivals and deaths.

## Skin Irritation/Corrosion Test (Based on OECD Guideline 404)

Objective: To assess the potential of **2,6-Dimethylcyclohexanone** to cause skin irritation or corrosion.

Methodology:

- Test Animals: Healthy, young adult albino rabbits.
- Test Substance Application: A small area of the animal's fur is clipped. A measured amount of the undiluted test substance is applied to the clipped skin and covered with a gauze patch.
- Exposure Period: The test substance is left in contact with the skin for a defined period, typically 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is cleaned. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The severity of the skin reactions is scored according to a standardized grading system.
- Classification: Based on the scores, the substance is classified as corrosive, irritant, or non-irritant.

## Bacterial Reverse Mutation Test (Ames Test) (Based on OECD Guideline 471)

Objective: To evaluate the mutagenic potential of **2,6-Dimethylcyclohexanone** by its ability to induce reverse mutations in specific strains of *Salmonella typhimurium* and *Escherichia coli*.[\[8\]](#)

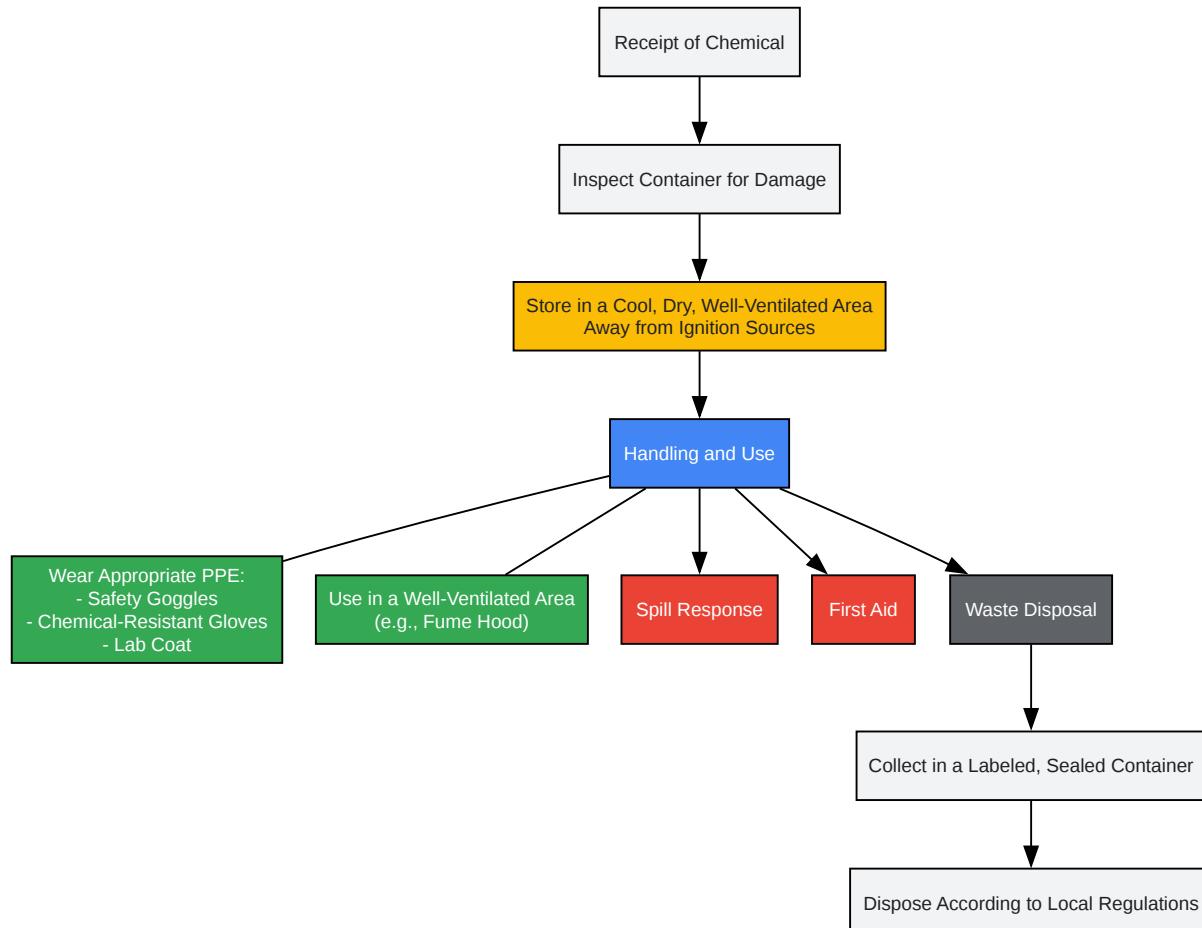
Methodology:

- Tester Strains: A set of bacterial strains with pre-existing mutations that render them unable to synthesize a specific amino acid (e.g., histidine for *Salmonella*) are used.
- Test Conditions: The tester strains are exposed to various concentrations of **2,6-Dimethylcyclohexanone** in the presence and absence of a metabolic activation system (S9 mix), which simulates mammalian metabolism.[\[8\]](#)

- Plating: The treated bacteria are plated on a minimal agar medium that lacks the specific amino acid.
- Incubation: The plates are incubated for 48-72 hours.
- Evaluation: Only bacteria that have undergone a reverse mutation (revertants) will be able to grow and form colonies. The number of revertant colonies in the test plates is compared to the number in the negative (solvent) control plates.
- Interpretation: A significant, dose-related increase in the number of revertant colonies indicates that the substance is mutagenic under the test conditions.

## Safety and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2,6-Dimethylcyclohexanone** from receipt to disposal.



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Caption: Workflow for Safe Handling of **2,6-Dimethylcyclohexanone**.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2,6-Dimethylcyclohexanone** to minimize exposure and prevent injury.[\[5\]](#)

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[ <a href="#">1</a> ][ <a href="#">5</a> ]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[ <a href="#">1</a> ][ <a href="#">5</a> ]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[ <a href="#">1</a> ][ <a href="#">5</a> ]

## First-Aid Measures

In case of accidental exposure to **2,6-Dimethylcyclohexanone**, immediate first-aid measures should be taken, followed by seeking medical attention.

Exposure Route	First-Aid Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.	<a href="#">[5]</a>
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	<a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.	<a href="#">[5]</a>
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.	<a href="#">[5]</a>

## Fire-Fighting and Spill Response

### Fire-Fighting Measures

**2,6-Dimethylcyclohexanone** is a flammable liquid.[\[1\]](#) In the event of a fire, the following measures should be taken:

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)

- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5]
- Hazards: Vapors may form an explosive mixture with air and can travel to a source of ignition and flash back. During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[5]

## Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Evacuate Personnel: Remove all non-essential personnel from the area.
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., sparks, open flames, hot surfaces).[1]
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to absorb the spill. Do not use combustible materials such as sawdust.[1]
- Collect and Dispose: Place the absorbed material into a suitable, closed container for disposal.[1]
- Use Spark-Proof Tools: Use non-sparking tools and equipment during cleanup.[1]

## Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **2,6-Dimethylcyclohexanone** and ensure a safe working environment.

- Handling: Wash thoroughly after handling. Use only in a well-ventilated area. Ground and bond containers when transferring material. Use spark-proof tools and explosion-proof equipment. Avoid contact with eyes, skin, and clothing. Keep the container tightly closed. Keep away from heat, sparks, and flame.[5]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep away from sources of

ignition. Store in a flammables-area.[\[1\]](#)[\[5\]](#)

This technical guide provides a foundation for the safe handling of **2,6-**

**Dimethylcyclohexanone**. It is imperative that all personnel handling this chemical are thoroughly trained on its properties, hazards, and the safety procedures outlined in this document and the corresponding Safety Data Sheet (SDS).

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